Application Note: Piperazin-1-amine Dihydrochloride in Advanced Materials Engineering

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Compound of Interest	
Compound Name:	*Piperazin-1-amine dihydrochloride*
CAS No.:	*1198287-12-5*
Cat. No.:	*B1149369*

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Executive Summary & Chemical Profile

Piperazin-1-amine dihydrochloride (CAS: 122164969 for salt; 30651-60-6 for free base) is a specialized heterocyclic building block distinct from standard piperazine due to the presence of an exocyclic N-amino (

) group. This "hydrazine-like" functionality imparts unique nucleophilicity and redox properties, making it a critical precursor in energetic materials, nanocarbon functionalization, and CO

capture technologies.

Unlike standard aliphatic amines, the N-amino group allows for the formation of hydrazones, high-nitrogen energetic salts, and specific grafting geometries on graphene oxide.

Key Chemical Specifications:

Property	Specification

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| Molecular Formula | C

H

Cl

N

(Salt form) | | Molecular Weight | 174.07 g/mol | | Structure | Cyclic diamine with N-substituted primary amine | | Solubility | Highly soluble in water; insoluble in non-polar organics | | Acidity (pKa) | ~5.6 and ~9.8 (Free base) | | Handling | Hygroscopic solid; store under inert atmosphere |[1]

Critical Pre-Protocol: Free Base Liberation

Context: The dihydrochloride salt is the stable storage form. However, for 90% of materials science applications (nucleophilic attack, coordination, or polymerization), the molecule must be in its free base form. Using the salt directly without neutralization is the most common cause of experimental failure.

Protocol: In-Situ Neutralization & Extraction

Prerequisite for Applications 3.1 and 3.2.

Reagents:

- Piperazin-1-amine 2HCl (10 mmol)
- Sodium Hydroxide (NaOH), 5M aqueous solution
- Dichloromethane (DCM) or Chloroform
- Anhydrous Sodium Sulfate (Na

  SO

)

Methodology:

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- Dissolution: Dissolve 1.74 g of the dihydrochloride salt in 5 mL of deionized water (minimal volume).
- Basification: Dropwise add 5M NaOH while stirring at 0°C until pH reaches >12. The solution may become cloudy as the free base separates.
- Extraction: Extract the aqueous layer 3x with 15 mL of DCM. The 1-aminopiperazine will partition into the organic phase.
- Drying: Combine organic layers, dry over anhydrous Na

  SO

  for 20 minutes, and filter.
- Isolation: Rotary evaporate the solvent at low temperature (<40°C) to obtain the pale yellow oil (free base). Note: Use immediately to prevent oxidation.

Application A: Functionalization of Graphene Oxide (GO)

Application: Synthesis of N-doped Graphene Aerogels for Supercapacitors.[2] Mechanism: The N-amino group acts as a potent nucleophile, attacking epoxide groups on the GO basal plane more aggressively than standard amines due to the alpha-effect (adjacent lone pairs increasing nucleophilicity). This results in a robust covalent lattice.

Experimental Protocol

Step 1: Preparation of GO Suspension

- Disperse Graphene Oxide (50 mg) in DI water (20 mL) using probe sonication (200W, 30 mins) to achieve a homogenous brown dispersion.

Step 2: Functionalization (Epoxide Ring Opening)

- Activation: Add 100 mg of freshly liberated 1-aminopiperazine (from Section 2) to the GO suspension.

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- Reaction: Reflux the mixture at 90°C for 24 hours under N

  atmosphere. The color will shift from brown to black, indicating reduction and functionalization.

Step 3: Hydrothermal Assembly (Aerogel Formation)

- Transfer the suspension to a Teflon-lined autoclave.
- Heat at 180°C for 12 hours. The pressure aids in the self-assembly of the graphene sheets into a 3D porous hydrogel.

Step 4: Purification

- Wash the resulting hydrogel with water/ethanol (1:1) via dialysis for 48 hours to remove unreacted amine.
- Freeze-dry (lyophilize) to obtain the N-doped aerogel.

Data Validation

Technique	Expected Result	Interpretation
XPS (N1s scan)	Peak at ~400.5 eV (Pyrrolic-N)	Confirms covalent C-N bonding.
XRD	Shift of (002) peak from 10° to ~24°	Indicates reduction of oxygen groups and restacking.
Raman	Increased I /I ratio	Defects introduced by N-doping (active sites).

Application B: Energetic Materials (High-Nitrogen Salts)

Application: Synthesis of Energetic Ionic Liquids or Solid Propellant Additives. Mechanism: The 1-aminopiperazine backbone is rich in nitrogen. By protonating the amine with energetic acids

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(Nitric, Perchloric), you create salts with high positive heats of formation and high density, critical for propulsion.

Safety Warning:Perchlorate salts are potentially explosive. Perform on <1g scale behind a blast shield.

Protocol: Synthesis of 1-Aminopiperazinium Dinitrate

Reagents:

- 1-Aminopiperazine 2HCl (Salt form can be used directly here via metathesis, but free base is cleaner).
- Silver Nitrate (AgNO

) OR Nitric Acid (HNO

) if starting from free base.

Methodology (Metathesis Route - Safer):

- Dissolution: Dissolve 1 mmol of Piperazin-1-amine 2HCl in 2 mL water.
- Precipitation: Add 2 mmol of AgNO

  dissolved in water.
- Filtration: A white precipitate of AgCl forms immediately. Filter through a 0.2

  m PTFE membrane to remove AgCl.
- Crystallization: The filtrate contains 1-aminopiperazinium dinitrate. Evaporate water slowly in a desiccator over P

  O

  . Do not heat.

Methodology (Acid-Base Route - Higher Purity):

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- Dissolve 1 mmol free base 1-aminopiperazine in ethanol.
- Dropwise add 2 mmol of 65% HNO

  at 0°C.
- Precipitate forms immediately. Filter and wash with cold ether.

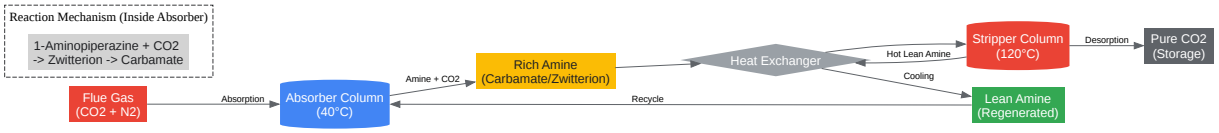
Application C: CO Capture (Sterically Hindered Sorbents)

Application: Post-combustion carbon capture solvent additive. Mechanism: The steric hindrance of the piperazine ring combined with the N-amino group creates a "kinetic promoter." It reacts with CO

to form unstable carbamates that hydrolyze easily, lowering the energy required to regenerate the solvent (stripping).

Workflow Diagram: CO Absorption Cycle

The following diagram illustrates the flow of the amine solvent through the capture loop, highlighting the zwitterion formation specific to the diamine structure.



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Caption: Closed-loop cycle for CO2 capture using 1-aminopiperazine as a kinetic promoter. The high nucleophilicity of the N-amino group accelerates the initial uptake in the absorber.

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